

# The Chemical Enigma of Calcium Pangamate: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcium pangamate

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For decades, **calcium pangamate**, often controversially referred to as "vitamin B15," has occupied a nebulous space in the landscape of nutritional science and pharmacology. This technical guide provides an in-depth analysis of the chemical structure of **calcium pangamate**, critically evaluates the available scientific data, and offers a clear perspective for researchers, scientists, and drug development professionals.

## Chemical Structure and Identity: A Tale of Ambiguity

Theoretically, **calcium pangamate** is the calcium salt of pangamic acid. Pangamic acid itself is defined as an ester of D-gluconic acid and N,N-dimethylglycine.<sup>[1]</sup> The accepted chemical structure leads to a molecular formula of  $\text{Ca}(\text{C}_{10}\text{H}_{18}\text{NO}_8)_2$ .<sup>[1]</sup>

However, a significant body of evidence suggests that the chemical identity of substances marketed as "pangamic acid" or "vitamin B15" is inconsistent and often dubious.<sup>[1][2]</sup> Analyses of commercial products have revealed that they are frequently mixtures and may not contain the defined chemical entity of **calcium pangamate**.<sup>[1][3]</sup> Some preparations have been found to contain other compounds, such as diisopropylamine dichloroacetate, which has raised safety concerns due to potential mutagenicity.<sup>[1][4]</sup> This lack of a standardized and verifiable chemical identity is a major impediment to any serious scientific investigation.

Below is a summary of the key chemical identifiers for the theoretical structure of **calcium pangamate**.

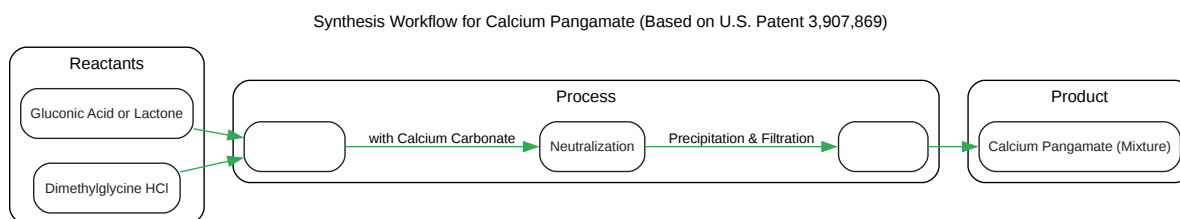
Identifier	Value
IUPAC Name	calcium bis(6-O-(dimethylaminoacetyl)-D-gluconate)
Molecular Formula	Ca(C <sub>10</sub> H <sub>18</sub> NO <sub>8</sub> ) <sub>2</sub>
Molecular Weight	562.6 g/mol
CAS Number	20310-61-6
SMILES	<chem>CN(C)CC(=O)OC--INVALID-LINK--[O-])O)O)O"&gt;C@HO.CN(C)CC(=O)OC--INVALID-LINK--[O-])O)O)O"&gt;C@HO.[Ca+2]</chem>
InChI	InChI=1S/2C10H19NO8.Ca/c21-11(2)3-6(13)19-4-5(12)7(14)8(15)9(16)10(17)18;/h25,7-9,12,14-16H,3-4H2,1-2H3,(H,17,18);/q;,+2/p-2/t2*5-,7-,8+,9-;/m11./s1

## Synthesis of Calcium Pangamate: A Patented but Unverified Process

A United States patent outlines a method for the production of **calcium pangamate**. The process involves the esterification of gluconic acid or its lactone with dimethylglycine hydrochloride. The patent itself acknowledges that the final product is a mixture, containing approximately 70-75% **calcium pangamate**, with the remainder being unreacted starting materials.

It is crucial to note that detailed, peer-reviewed scientific literature providing a reproducible synthesis protocol and, importantly, a thorough characterization of the purified product is conspicuously absent.

Below is a logical workflow diagram based on the synthesis method described in the patent.



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A diagram of the patented synthesis of **Calcium Pangamate**.

## Spectroscopic and Analytical Characterization: A Scientific Void

A thorough search of the scientific literature reveals a striking absence of detailed spectroscopic data for the characterization of **calcium pangamate**. For a compound to be considered for any form of clinical or biological research, comprehensive characterization using modern analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) is a fundamental requirement. The lack of such publicly available data for **calcium pangamate** is a significant red flag for the scientific community.

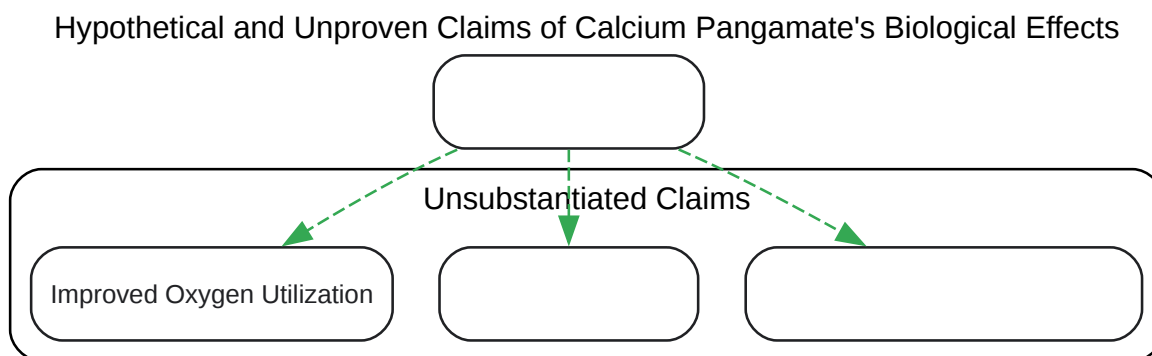
One study mentions a quantitative method for the determination of **calcium pangamate** using a ferric hydroxamate procedure, suggesting a potential avenue for analytical assessment.<sup>[5]</sup> However, without a well-characterized reference standard, the utility of such a method is limited.

The implications of this lack of characterization are profound. Without a clear and reproducible analytical fingerprint, it is impossible to ensure the identity, purity, and consistency of the substance being studied, rendering any biological data unreliable.

## Biological Activity and Mechanism of Action: Unsubstantiated Claims

Historically, a wide range of biological effects have been attributed to "vitamin B15," including enhanced athletic performance, antioxidant activity, and improved oxygen utilization.[6][7] However, these claims are largely based on anecdotal reports and poorly controlled studies, many of which were conducted several decades ago.[7][8]

Crucially, there is no established signaling pathway for **calcium pangamate** in peer-reviewed scientific literature. The term "mechanism of action" in the context of **calcium pangamate** is, at present, entirely speculative. The diagram below illustrates the hypothetical and unproven claims surrounding its purported biological effects.



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Hypothetical biological effects of **Calcium Pangamate**.

## Quantitative Data: A Lack of Robust Evidence

Due to the scarcity of well-controlled, peer-reviewed studies, there is a significant lack of reliable quantitative data regarding the pharmacokinetics, pharmacodynamics, and biological activity of **calcium pangamate**. The table below summarizes the available physicochemical properties for the theoretical molecule.

Property	Value
Appearance	White crystalline powder[9]
Solubility	Soluble in water[7]
Melting Point	128-131°C (for a commercial preparation)[9]

## Toxicology and Safety Concerns

The ambiguity of the chemical composition of "pangamic acid" products raises significant safety concerns. As mentioned, some formulations have been found to contain diisopropylamine dichloroacetate, a substance that has demonstrated mutagenicity in the Ames test.[1][4] This underscores the potential risks associated with using products that are not well-characterized and standardized.

## Conclusion for the Research Community

The case of **calcium pangamate** serves as a cautionary tale in the fields of nutritional science and drug development. While the theoretical chemical structure is defined, the reality is that the substance is poorly characterized, and commercial preparations are of questionable identity and purity. The claims of its biological benefits are not supported by robust, peer-reviewed scientific evidence, and there is a complete lack of data on its mechanism of action at a molecular level.

For researchers and drug development professionals, the path forward is clear. Before any meaningful biological or clinical studies can be considered, the following fundamental steps are necessary:

- **Reproducible Synthesis and Purification:** A robust and well-documented method for the synthesis of pure **calcium pangamate** is required.
- **Comprehensive Characterization:** The synthesized compound must be rigorously characterized using a battery of modern analytical techniques (NMR, MS, IR, elemental analysis, etc.) to unequivocally confirm its structure and purity.

- In Vitro Mechanistic Studies: Once a pure and characterized compound is available, systematic in vitro studies are needed to investigate its potential biological targets and elucidate any genuine mechanism of action.

Without this foundational scientific work, **calcium pangamate** will remain a chemical enigma, and its use in any form cannot be scientifically validated or recommended.

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